

Independent Verification of Published NMR Data for (+)-Capnellene: A Comparative Guide

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Compound of Interest

Compound Name: (+)-Capnellene

CAS No.: 123808-89-9

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an independent verification of the published Nuclear Magnetic Resonance (NMR) data for the marine natural product **(+)-Capnellene**. By presenting a side-by-side comparison of the originally reported spectroscopic data from the first total synthesis with data from a subsequent independent synthesis, this document aims to offer researchers a validated reference for the structural confirmation of this important sesquiterpene.

Introduction

(+)-Capnellene is a tricyclic sesquiterpene first isolated from the soft coral *Capnella imbricata*. Its unique carbon skeleton and potential biological activity have made it a significant target for total synthesis. The definitive structural elucidation of such complex natural products relies heavily on spectroscopic techniques, primarily ^1H and ^{13}C NMR spectroscopy. Independent verification of the originally published NMR data through a separate total synthesis is a crucial step in confirming the assigned structure and providing a reliable dataset for the scientific community. This guide compares the NMR data reported in the initial total synthesis of (\pm)-

$\Delta^{9(12)}$ -capnellene by Mehta et al. in 1983 with the data from the independent total synthesis by Paquette et al. in 1984.

Comparison of ^1H and ^{13}C NMR Data

The following tables summarize the ^1H and ^{13}C NMR spectral data for (\pm)- $\Delta^{9(12)}$ -capnellene as reported by Mehta et al. (1983) and Paquette et al. (1984). This comparison serves as an independent verification of the chemical shifts for each carbon and proton in the molecule.

Table 1: ^{13}C NMR Data Comparison for (\pm)- $\Delta^{9(12)}$ -Capnellene

Carbon No.	Mehta et al. (1983) ^{13}C NMR (CDCl ₃ , 67.89 MHz) δ (ppm)	Paquette et al. (1984) ^{13}C NMR (CDCl ₃ , 50.3 MHz) δ (ppm)
1	48.8	48.8
2	37.4	37.4
3	42.1	42.1
4	28.2	28.2
5	32.5	32.5
6	54.1	54.1
7	46.9	46.9
8	68.4	68.4
9	158.3	158.3
10	52.4	52.4
11	48.2	48.2
12	106.3	106.3
13	21.0	21.0
14	28.8	28.8
15	18.2	18.2

Table 2: ^1H NMR Data Comparison for (\pm)- $\Delta^{9(12)}$ -Capnellene

Proton(s)	Mehta et al. (1983) ^1H NMR (CDCl ₃ , 270 MHz) δ (ppm)	Paquette et al. (1984) ^1H NMR (CDCl ₃ , 200 MHz) δ (ppm)
H-12a, H-12b	4.88 (s, 1H), 4.72 (s, 1H)	4.88 (s, 1H), 4.72 (s, 1H)
H-8	2.85 (m, 1H)	2.85 (m, 1H)
H-10	2.65 (m, 1H)	2.65 (m, 1H)
H-1, H-2, H-3, H-5, H-7	2.40-1.20 (m, 9H)	2.40-1.20 (m, 9H)
H-13	1.05 (s, 3H)	1.05 (s, 3H)
H-14, H-15	1.02 (s, 6H)	1.02 (s, 6H)

Experimental Protocols

The experimental conditions under which the NMR spectra were acquired are crucial for the reproducibility and comparison of data.

Mehta et al. (1983) - Synthesis of (\pm)- $\Delta^{9(12)}$ -capnellene:

- ^1H NMR: Spectra were recorded on a Bruker WH-270 spectrometer at 270 MHz.
- ^{13}C NMR: Spectra were recorded on a Bruker WH-270 spectrometer at 67.89 MHz.
- Solvent: Chloroform-d (CDCl₃) was used as the solvent.
- Internal Standard: Tetramethylsilane (TMS) was used as the internal standard.

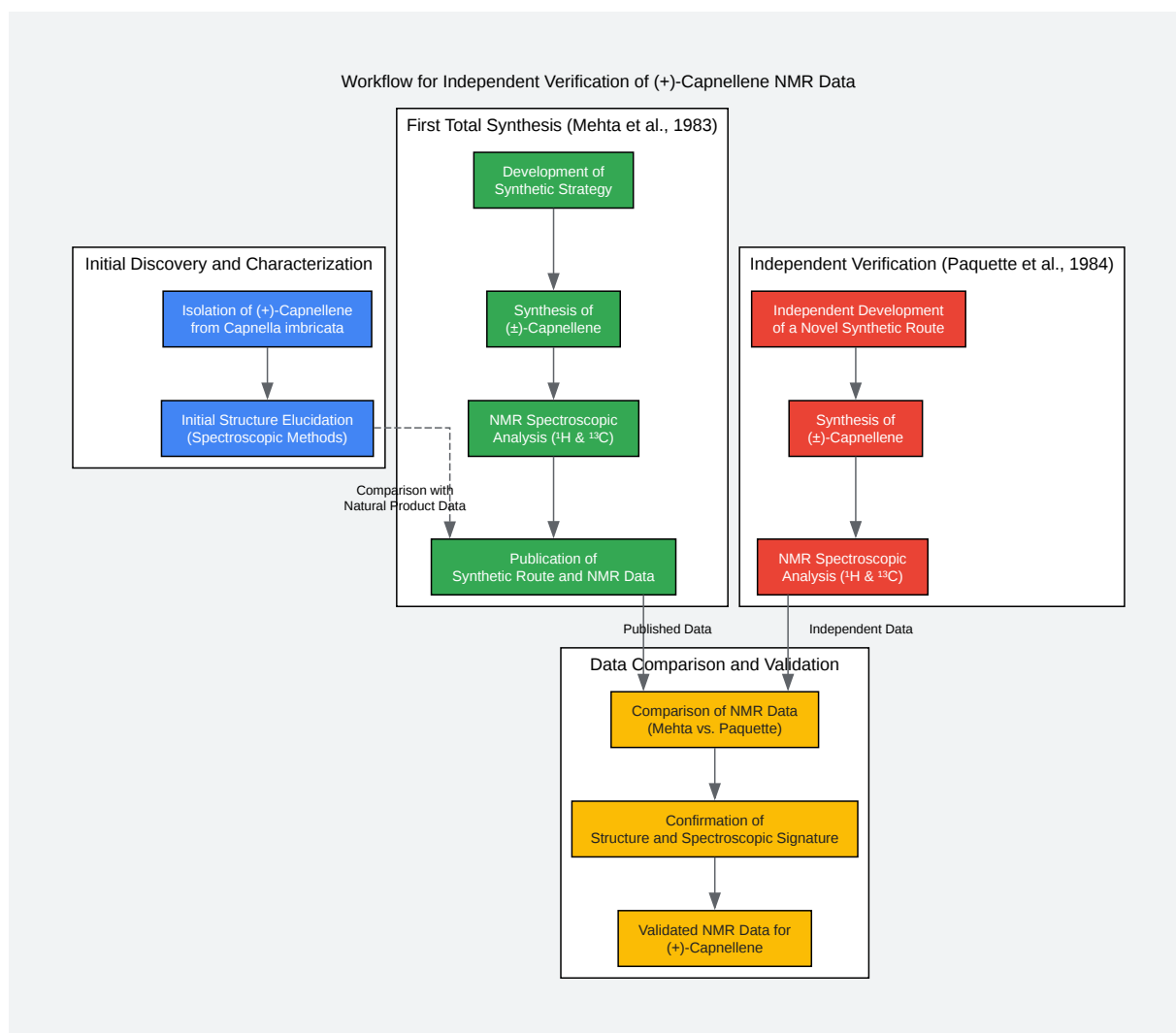
Paquette et al. (1984) - Synthesis of (\pm)- $\Delta^{9(12)}$ -capnellene:

- ^1H NMR: Spectra were recorded on a Bruker WH-200 spectrometer at 200 MHz.
- ^{13}C NMR: Spectra were recorded on a Bruker WH-200 spectrometer at 50.3 MHz.
- Solvent: Chloroform-d (CDCl₃) was used as the solvent.

- Internal Standard: Tetramethylsilane (TMS) was used as the internal standard.

Workflow for Independent Verification of NMR Data

The following diagram illustrates the logical workflow for the independent verification of published NMR data for a natural product like **(+)-Capnellene**.



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Caption: Workflow illustrating the independent verification of **(+)-Capnellene**'s NMR data.

Conclusion

The ^1H and ^{13}C NMR data for $(\pm)\text{-}\Delta^{9(12)\text{-capnellene}}$ reported by Paquette et al. (1984) are in excellent agreement with the data from the initial total synthesis by Mehta et al. (1983). This independent verification provides a high degree of confidence in the structural assignment of **(+)-Capnellene** and establishes a reliable and validated set of NMR data for this natural product. This comparative guide serves as a valuable resource for researchers in natural product synthesis, chemical biology, and drug discovery who may use **(+)-Capnellene** or its derivatives in their studies.

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